

commercial sources of high-purity DSPE-pyrene

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Compound of Interest

Compound Name: *DSPE-Pyrene*

Cat. No.: *B12390110*

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A-Z Lipids

DSPE-PEG(2000) Pyrene · 1,2-distearoyl-sn-glycero-3-phosphoethanolamine-N-[pyrene(polyethylene glycol)-2000] (ammonium salt) · C147H277N2O59P · 3054.595 · 179579-05-8. --INVALID-LINK--

A Technical Guide to Commercial Sources of High-Purity DSPE-Pyrene

For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the commercial sources for high-purity 1,2-distearoyl-sn-glycero-3-phosphoethanolamine-N-(1-pyrenesulfonyl) (**DSPE-pyrene**), a fluorescent phospholipid vital for research and development in drug delivery systems. **DSPE-pyrene** is frequently used as a fluorescent probe to characterize the formation and stability of liposomes and nanoparticles due to the pyrene moiety's sensitivity to its environment.^[1]

Commercial Supplier and Product Specifications

The following table summarizes the key quantitative data for **DSPE-pyrene** and its derivatives available from various commercial suppliers. This information is critical for selecting the appropriate material for specific research needs.

Supplier	Product Name	Purity	Molecular Weight (g/mol)	CAS Number	Storage Conditions
MedchemExpress	DSPE-Pyrene	>98%	1018.39	Not Specified	-20°C
BroadPharm	DSPE-Pyrene	>95%	1018.4	Not Specified	-20°C
Nanocs	DSPE-Pyrene	>95%	Not Specified	Not Specified	-20°C, Protect from light
Creative Biolabs	DSPE-PEG-Pyrene	>95%	Not Specified	Not Specified	-20°C
Echelon Biosciences	DSPE-PEG(2000) Pyrene	Not Specified	3054.595	179579-05-8	-20°C
Sigma-Aldrich	1,2-Distearoyl-sn-glycero-3-phosphoethanolamine	≥99%	748.07	1069-79-0	-20°C
APExBIO	1,2-Distearoyl-sn-glycero-3-PE	>98%	748.07	1069-79-0	-20°C
Larodan	1,2-Distearoyl-sn-Glycero-3-Phosphatidyl ethanolamine	>98%	748.07	1069-79-0	Freezer

Note: Some suppliers offer **DSPE-pyrene** conjugated with polyethylene glycol (PEG), which alters the molecular weight and other properties. The table includes the base DSPE molecule for reference.

Experimental Protocols and Methodologies

The synthesis, purification, and application of **DSPE-pyrene** involve several key experimental procedures. Below are detailed methodologies for these critical processes.

Synthesis of DSPE-Pyrene

The synthesis of **DSPE-pyrene** is a multi-step process that begins with the base phospholipid, DSPE. A common synthetic route involves the conjugation of the pyrene moiety to the primary amine of the DSPE headgroup.

Materials:

- 1,2-distearoyl-sn-glycero-3-phosphoethanolamine (DSPE)
- Pyrene-1-sulfonyl chloride
- Anhydrous solvent (e.g., Dichloromethane, Chloroform)
- Tertiary amine base (e.g., Triethylamine)
- Inert atmosphere (e.g., Nitrogen or Argon)

Procedure:

- Dissolve DSPE in the anhydrous solvent within a flask under an inert atmosphere.
- Add the tertiary amine base to the solution to act as a proton scavenger.
- Slowly add a solution of pyrene-1-sulfonyl chloride in the same solvent to the DSPE solution.
- Allow the reaction to stir at room temperature for a specified time, typically monitored by Thin Layer Chromatography (TLC) to track the consumption of the starting materials.^[2]
- Once the reaction is complete, the solvent is removed under reduced pressure.
- The crude product is then purified using chromatographic techniques.

Purification by Column Chromatography

Purification is essential to remove unreacted starting materials and byproducts.^[2]

Materials:

- Crude **DSPE-pyrene**
- Silica gel
- Elution solvents (e.g., a gradient of chloroform to methanol)

Procedure:

- Prepare a slurry of silica gel in a non-polar solvent and pack it into a glass column.^[2]
- Dissolve the crude **DSPE-pyrene** in a minimal amount of the initial elution solvent and load it onto the column.^[2]
- Elute the column with a solvent gradient, starting with a non-polar solvent and gradually increasing the polarity.
- Collect fractions and analyze them by TLC to identify those containing the pure product.
- Combine the pure fractions and evaporate the solvent to yield the purified **DSPE-pyrene**.

Characterization and Quality Control

The identity and purity of the synthesized **DSPE-pyrene** are confirmed using various analytical techniques.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{31}P NMR are used for structural elucidation, confirming the presence of the stearyl chains, the glycerol backbone, the phosphoethanolamine headgroup, and the attached pyrene moiety.
- Mass Spectrometry (MS): This technique is used to confirm the molecular weight of the final product.

- High-Performance Liquid Chromatography (HPLC): HPLC, particularly reverse-phase HPLC (RP-HPLC), is a powerful tool for assessing the purity of the final product.

Application: Formation of Pyrene-Labeled Liposomes

DSPE-pyrene is commonly incorporated into liposomal formulations to study their properties.

Materials:

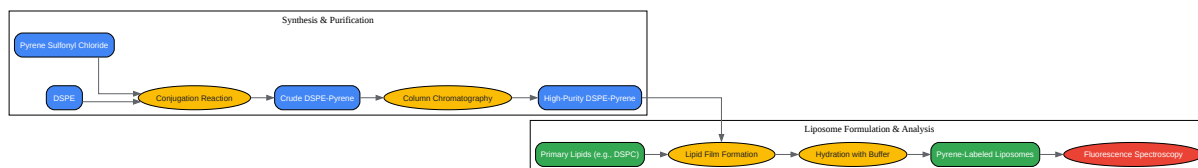
- Primary lipid (e.g., DSPC, Cholesterol)
- **DSPE-pyrene**
- Buffer solution (e.g., PBS)

Procedure:

- Dissolve the primary lipids and a small molar percentage of **DSPE-pyrene** in a suitable organic solvent (e.g., chloroform).
- Create a thin lipid film by evaporating the solvent under a stream of nitrogen, followed by drying under vacuum.
- Hydrate the lipid film with the buffer solution by vortexing or sonication. This process leads to the self-assembly of lipids into liposomes with **DSPE-pyrene** incorporated into the bilayer.
- The resulting liposomes can be analyzed using fluorescence spectroscopy to study their formation, stability, and fusion events.

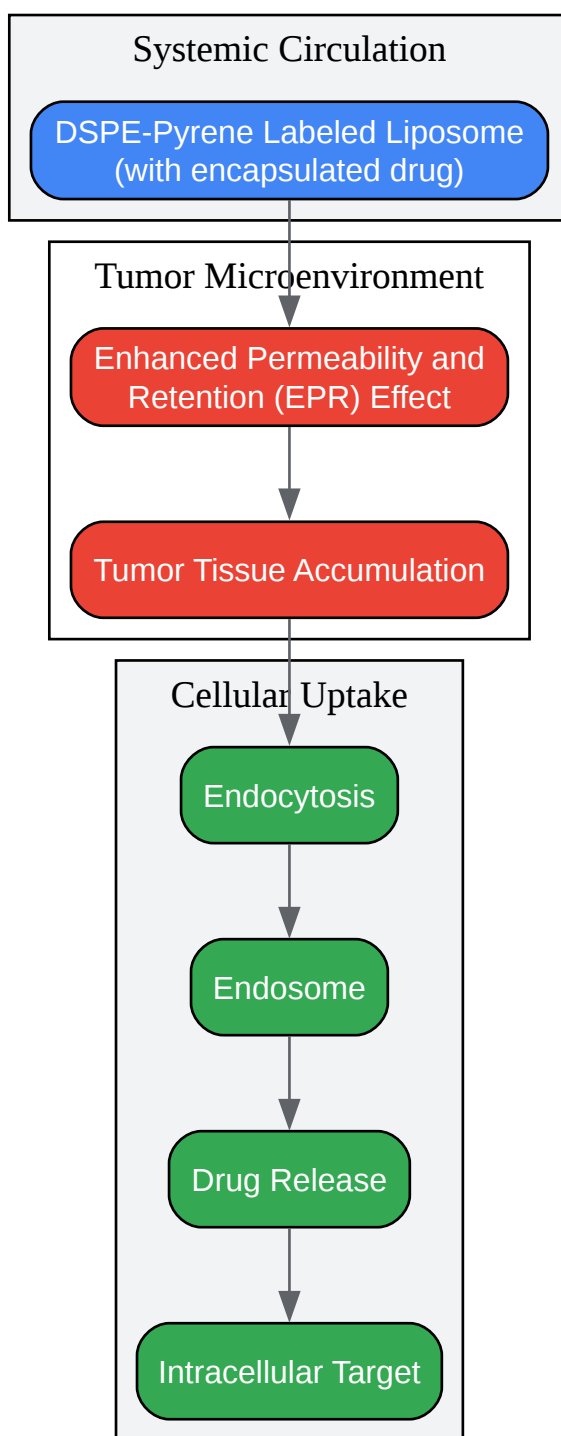
Visualizations: Workflows and Pathways

The following diagrams illustrate key experimental workflows and conceptual pathways related to the use of **DSPE-pyrene**.



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Caption: Experimental workflow for **DSPE-pyrene** synthesis and liposome formulation.



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Caption: Conceptual pathway for targeted drug delivery using lipid-based nanoparticles.

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References

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